

# Hexyl tiglate CAS number and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexyl tiglate

Cat. No.: B095952

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## Hexyl Tiglate: A Technical Overview

CAS Number: 16930-96-4

IUPAC Name: hexyl (E)-2-methylbut-2-enoate[1]

This technical guide provides an in-depth overview of **hexyl tiglate**, a volatile ester found in various natural sources and utilized in the flavor and fragrance industry. The document is intended for researchers, scientists, and professionals in drug development, offering a summary of its chemical properties, synthesis, analytical methods, and known biological roles.

## Physicochemical and Spectroscopic Data

**Hexyl tiglate** is a colorless liquid with a characteristic fresh, green, and fruity aroma.[2][3] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	[4][5]
Molecular Weight	184.28 g/mol	[2][4][5]
Boiling Point	230.32 °C	[1]
Flash Point	108.00 °C (226.00 °F)	[4]
Specific Gravity	0.8890 - 0.8990 @ 25.00 °C	[4]
Refractive Index	1.4390 - 1.4480 @ 20.00 °C	[4]
Solubility	Insoluble in water; soluble in alcohol and oils.	[6]

Spectroscopic data is crucial for the unambiguous identification of **hexyl tiglate**. While a comprehensive public database of its spectra is not readily available, typical chemical shifts in <sup>1</sup>H and <sup>13</sup>C NMR spectra for similar ester structures can be predicted. Gas Chromatography-Mass Spectrometry (GC-MS) is commonly used for its identification in complex mixtures like essential oils.

## Synthesis and Experimental Protocols

### Synthesis of Hexyl Tiglate

A standard method for the synthesis of **hexyl tiglate** is through the Fischer esterification of tiglic acid with hexanol, typically in the presence of an acid catalyst.

#### Experimental Protocol:

- **Reactant Preparation:** Equimolar amounts of tiglic acid and hexanol are dissolved in a suitable solvent, such as toluene.
- **Catalyst Addition:** A catalytic amount of a strong acid, for example, p-toluenesulfonic acid, is added to the reaction mixture.
- **Reaction Conditions:** The mixture is heated under reflux with continuous removal of water, often using a Dean-Stark apparatus, to drive the equilibrium towards the formation of the

ester.

- **Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled and washed with a sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine. The organic layer is then dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure, and the crude **hexyl tiglate** is purified by fractional distillation under vacuum.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is the primary analytical technique for the identification and quantification of **hexyl tiglate** in volatile samples.

Experimental Protocol:

- **Sample Preparation:** Samples, such as essential oils or reaction mixtures, are diluted in a volatile solvent like hexane or dichloromethane to a concentration of approximately 10 µg/mL.<sup>[7]</sup>
- **Injection:** A small volume (typically 1 µL) of the prepared sample is injected into the GC inlet, which is maintained at a high temperature (e.g., 250 °C) to ensure rapid volatilization.
- **Chromatographic Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., DB-5MS). The temperature of the column is gradually increased (temperature programming) to separate the components based on their boiling points and interactions with the stationary phase.
- **Mass Spectrometry:** As the separated components elute from the column, they enter the mass spectrometer. Here, they are ionized (typically by electron impact), and the resulting charged fragments are separated based on their mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectrum for each component is compared with a reference library (e.g., NIST Mass Spectral Library) for identification. The retention time from

the gas chromatogram provides an additional layer of confirmation.

## Biological Activity and Potential Applications

The biological activity of **hexyl tiglate** is not as extensively studied as some other natural esters. However, existing research points to its roles in chemical ecology and its applications in the fragrance industry.

**Olfactory Response and Fragrance:** **Hexyl tiglate** is valued for its fresh, green, and fruity aroma, making it a component in various fragrances.[3] Its scent is perceived through the interaction with olfactory receptors in the nasal cavity. While the specific receptors that bind to **hexyl tiglate** have not been fully characterized, the general mechanism of olfaction involves the binding of volatile molecules to G-protein coupled receptors, leading to a signaling cascade that results in the perception of smell.

**Pheromonal Activity:** Esters are common components of insect pheromones. While hexyl decanoate has been identified as a trail pheromone in a species of stingless bee, the specific role of **hexyl tiglate** as a pheromone is an area for further investigation.[8] Its presence in various plants suggests it may play a role in plant-insect interactions.

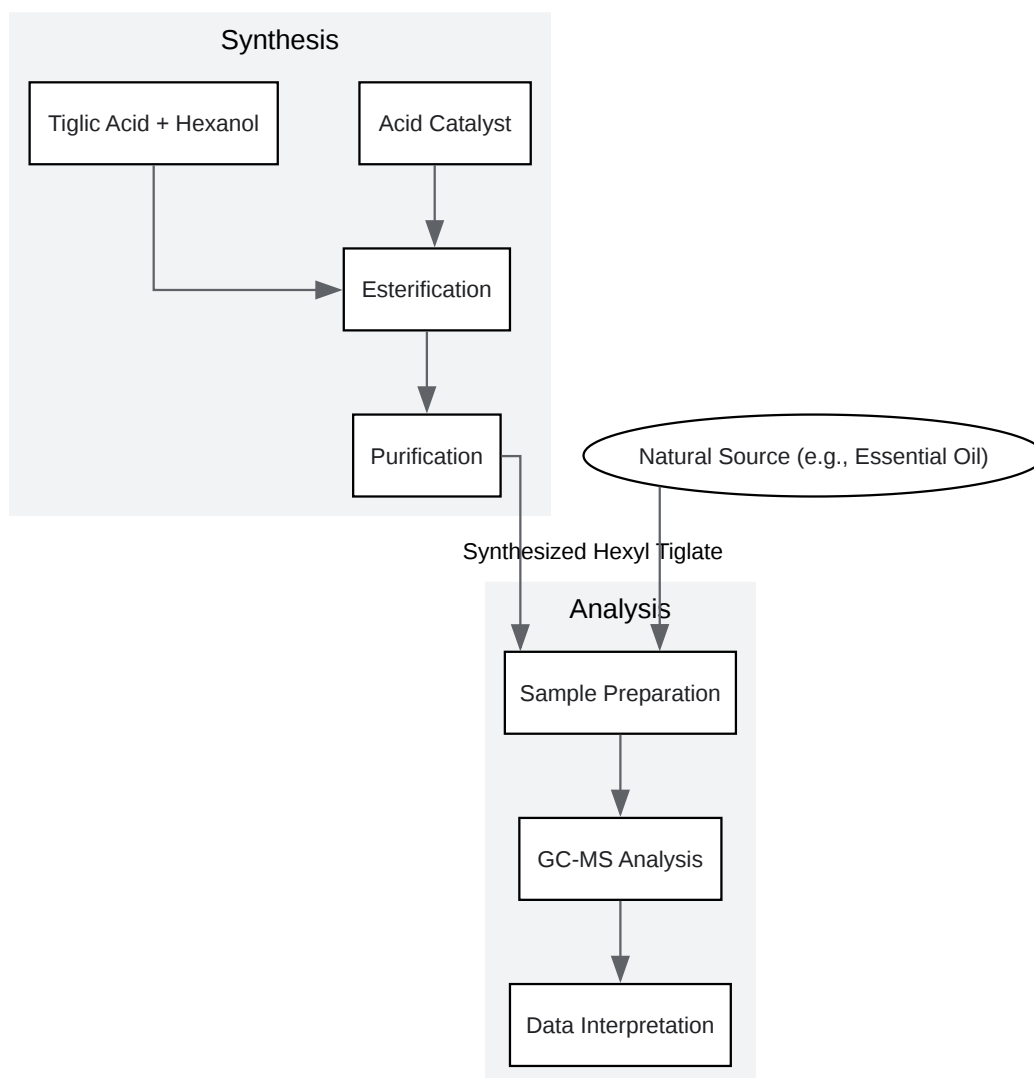
**Natural Occurrence:** **Hexyl tiglate** has been identified as a volatile component in the essential oils of several plants, including various species of *Artemisia* and *Pelargonium graveolens* (rose geranium).[5] In these plants, it likely contributes to the overall scent profile and may be involved in defense mechanisms or attracting pollinators.

**Potential Antimicrobial and Anti-inflammatory Activity:** While there is limited specific data on **hexyl tiglate**, many essential oils containing esters have demonstrated antimicrobial and anti-inflammatory properties. Further research is needed to determine if **hexyl tiglate** itself possesses such activities. Standard protocols for assessing antimicrobial activity include agar diffusion assays and broth microdilution methods.[9][10]

## Signaling and Workflow Diagrams

The following diagrams illustrate the generalized workflow for the analysis of **hexyl tiglate** and a plausible signaling pathway for its perception by olfactory receptors.

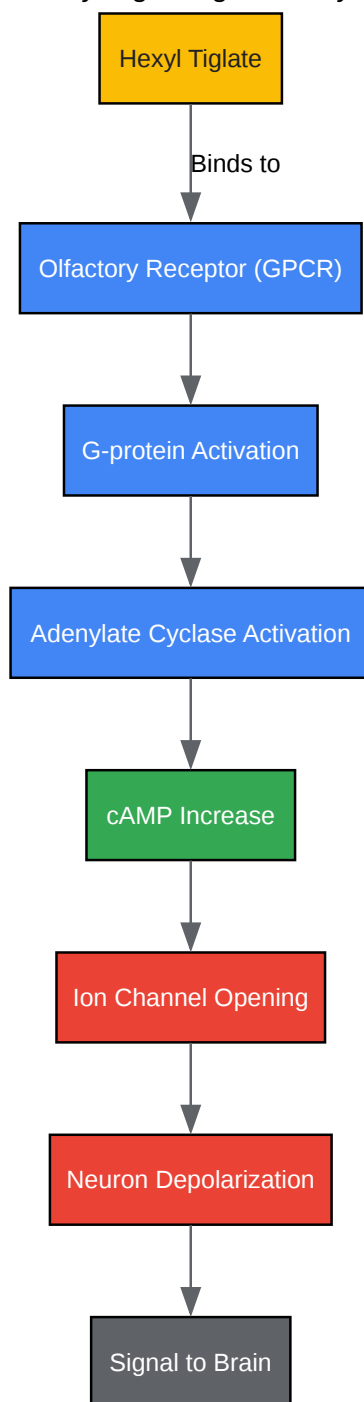
## Experimental Workflow for Hexyl Tiglate Analysis



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*Workflow for Synthesis and Analysis of **Hexyl Tiglate**.*

## Generalized Olfactory Signaling Pathway for Hexyl Tiglate

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- To cite this document: BenchChem. [Hexyl tiglate CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b095952#hexyl-tiglate-cas-number-and-iupac-name>]

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